

# An In-depth Technical Guide to Dioctyl Azelate (C25H48O4)

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Dioctyl azelate	
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### **Abstract**

Dioctyl azelate (DOZ), with the molecular formula C25H48O4, is a diester of azelaic acid and 2-ethylhexanol.[1] Primarily recognized for its role as a high-performance plasticizer, DOZ imparts excellent low-temperature flexibility and thermal stability to a variety of polymers, particularly polyvinyl chloride (PVC).[2][3] Beyond its industrial applications in materials science, the broader class of azelate esters is gaining attention for its potential biological activities, including the modulation of cell membrane properties and immunomodulatory effects. [4] This technical guide provides a comprehensive overview of dioctyl azelate, including its physicochemical properties, detailed experimental protocols for its synthesis and characterization, and an exploration of its potential biological mechanism of action. This document is intended to serve as a valuable resource for researchers and professionals in materials science and drug development.

## Physicochemical and Toxicological Properties

A summary of the key quantitative data for **dioctyl azelate** is presented in Table 1 and Table 2.

Table 1: Physicochemical Properties of **Dioctyl Azelate** 



Property	Value	Reference(s)
Molecular Formula	C25H48O4	[1]
Molecular Weight	412.65 g/mol	[1]
CAS Number	103-24-2	[2]
Appearance	Clear, colorless to pale yellow oily liquid	[2]
Density	0.915 - 0.92 g/cm³ at 25 °C	[3]
Melting Point	-67 °C	[3]
Boiling Point	>282 °C; 237 °C at 5 Torr	[3][5]
Flash Point	211 - 213 °C	[3]
Water Solubility	0.1 mg/L at 25 °C; insoluble in water	[3]
Solubility	Soluble in most organic solvents (alcohols, acetone, benzene)	[1][3]
Refractive Index	1.4460 - 1.4512 at 25 °C	[3]

Table 2: Toxicological Data for **Dioctyl Azelate** 



Parameter	Value	Species	Route	Reference(s)
Acute Toxicity (LD50)	8270 mg/kg	Rat	Oral	[1]
Acute Toxicity (LD50)	1060 mg/kg	Rat	Intravenous	[1]
Skin Irritation	Mild (10 mg/24 hours)	Rabbit	Dermal	[1]
Aquatic Hazard	H413: May cause long lasting harmful effects to aquatic life	-	-	[2]

# **Synthesis and Purification**

**Dioctyl azelate** is synthesized via the Fischer esterification of azelaic acid with 2-ethylhexanol, typically using an acid catalyst.[1] The reaction involves the removal of water to drive the equilibrium towards the product.

## **Experimental Protocol: Synthesis of Dioctyl Azelate**

#### Materials:

- Azelaic acid (1 mole equivalent)
- 2-Ethylhexanol (2.2 mole equivalents)
- p-Toluenesulfonic acid (0.02 mole equivalents) or Stannous Oxide[6]
- Toluene (as a solvent for azeotropic removal of water)
- 5% Sodium bicarbonate (NaHCO₃) solution
- Saturated sodium chloride (NaCl) solution (brine)



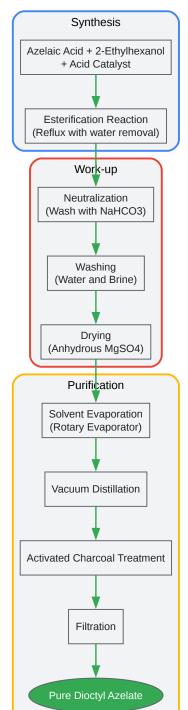
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)
- Activated charcoal[7]

#### Procedure:

- Reaction Setup: To a round-bottom flask equipped with a magnetic stirrer, a Dean-Stark apparatus, and a reflux condenser, add azelaic acid, 2-ethylhexanol, p-toluenesulfonic acid, and toluene.
- Esterification: Heat the mixture to reflux (approximately 120-140°C). Water produced during the reaction will be collected in the Dean-Stark trap. Continue the reaction until the theoretical amount of water has been collected, or until the reaction completion is confirmed by TLC or GC analysis.
- Cooling and Neutralization: Once the reaction is complete, cool the mixture to room temperature. Transfer the reaction mixture to a separatory funnel. Wash the organic layer sequentially with 5% sodium bicarbonate solution to neutralize the acid catalyst, followed by water, and finally with brine.
- Drying and Solvent Removal: Dry the organic layer over anhydrous magnesium sulfate. Filter
  off the drying agent and remove the toluene and excess 2-ethylhexanol under reduced
  pressure using a rotary evaporator.
- Purification: The crude product can be further purified by vacuum distillation to yield pure
  dioctyl azelate. For higher purity, a final treatment with activated charcoal can be performed
  to remove color impurities, followed by filtration.[7]

Below is a diagram illustrating the general workflow for the synthesis and purification of **dioctyl azelate**.





Synthesis and Purification Workflow for Dioctyl Azelate

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A flowchart of the synthesis and purification process for **dioctyl azelate**.



## **Analytical Characterization**

Accurate characterization of **dioctyl azelate** is crucial for quality control and research purposes. The following protocols outline standard methods for spectroscopic analysis.

# Experimental Protocol: Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve approximately 10-20 mg of dioctyl azelate in 0.6-0.7 mL of deuterated chloroform (CDCl<sub>3</sub>).
- ¹H NMR Analysis:
  - Instrument: 400 MHz (or higher) NMR spectrometer.
  - Parameters: Acquire the spectrum at room temperature. Chemical shifts should be reported in ppm relative to tetramethylsilane (TMS) or the residual solvent peak (CDCl<sub>3</sub> at 7.26 ppm).
  - Expected Signals: Resonances corresponding to the methylene protons of the azelaic acid backbone and the various protons of the 2-ethylhexyl groups.
- <sup>13</sup>C NMR Analysis:
  - Instrument: 100 MHz (or higher) NMR spectrometer.
  - Parameters: Acquire a proton-decoupled spectrum. Chemical shifts should be reported in ppm relative to the solvent peak (CDCl<sub>3</sub> at 77.16 ppm).
  - Expected Signals: Resonances for the carbonyl carbons of the ester groups, and the aliphatic carbons of the azelaic acid and 2-ethylhexyl chains.

# Experimental Protocol: Fourier-Transform Infrared (FTIR) Spectroscopy

Sample Preparation: As dioctyl azelate is a liquid, it can be analyzed directly as a thin film.
 Place a small drop of the sample between two potassium bromide (KBr) or sodium chloride



(NaCl) salt plates. Gently press the plates together to form a thin, uniform film.

- Data Acquisition:
  - Instrument: A standard FTIR spectrometer.
  - Procedure: First, acquire a background spectrum of the clean salt plates. Then, place the sample-loaded plates in the spectrometer's sample holder and acquire the sample spectrum.
  - Range: Typically scan from 4000 to 400 cm<sup>-1</sup>.
  - Expected Bands: A strong absorption band around 1730-1740 cm<sup>-1</sup> corresponding to the C=O stretch of the ester functional group. C-H stretching bands will be observed around 2850-2960 cm<sup>-1</sup>, and a C-O stretching band will appear in the 1100-1250 cm<sup>-1</sup> region.

## **Experimental Protocol: Mass Spectrometry (MS)**

- Sample Preparation: Prepare a dilute solution of **dioctyl azelate** (e.g., 1 mg/mL) in a suitable volatile solvent such as methanol or acetonitrile.
- Data Acquisition:
  - Technique: Electrospray ionization (ESI) or Gas Chromatography-Mass Spectrometry (GC-MS) are suitable methods.
  - GC-MS Parameters: For GC-MS, use a suitable capillary column (e.g., DB-5ms) with a temperature gradient program to ensure proper separation. The mass spectrometer should be set to scan a mass range that includes the expected molecular ion.
  - Expected Ions: The molecular ion [M]<sup>+</sup> or protonated molecule [M+H]<sup>+</sup> should be observable, along with characteristic fragment ions resulting from the loss of the 2ethylhexyl groups or cleavage along the aliphatic chain.

# Biological Activity and Potential Mechanism of Action







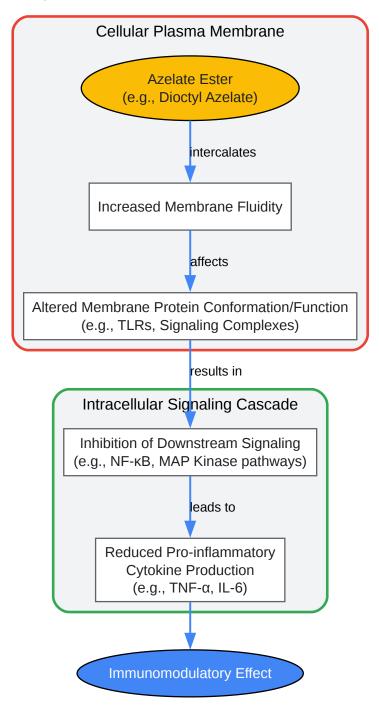
While **dioctyl azelate** is primarily known as an industrial chemical, research into related azelate esters, such as diethyl azelate (DEA), has revealed potential immunomodulatory activities.[4] These studies suggest that azelates may not be mere prodrugs of azelaic acid but possess intrinsic biological effects. The proposed mechanism involves the modulation of plasma membrane fluidity, which in turn affects the function of membrane-associated proteins involved in cellular signaling.[4]

This alteration of the membrane environment can lead to a downstream cascade of effects, including the inhibition of signaling from pattern recognition receptors like Toll-like receptors (TLRs), thereby reducing the production of pro-inflammatory cytokines.[4] This represents a novel mechanism for immunomodulation, targeting the physical properties of the cell membrane rather than a specific enzyme or receptor in a lock-and-key fashion.

The diagram below conceptualizes this proposed mechanism of action for azelate esters.



### Proposed Mechanism of Action for Azelate Esters



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A diagram of the proposed cell membrane-mediated immunomodulatory action of azelate esters.

## Conclusion

**Dioctyl azelate** is a well-characterized diester with significant industrial applications as a plasticizer. Its synthesis and analysis can be achieved through standard organic chemistry techniques. Emerging research on related azelate compounds suggests a potential for biological activity through the modulation of cell membrane fluidity, opening new avenues for investigation in pharmacology and drug development. This guide provides the foundational technical information required for researchers to synthesize, characterize, and potentially explore the broader applications of this molecule.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Dioctyl Azelate (C25H48O4)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1606771#dioctyl-azelate-molecular-formula-c25h48o4]



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